

Safeguarding Your Research: A Comprehensive Guide to Handling Lithium Citrate

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Compound of Interest

Compound Name: *Lithium Citrate*

Cat. No.: *B1591401*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Lithium Citrate**, including operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Physicochemical and Toxicity Data

Understanding the fundamental properties and potential hazards of a substance is the first step in safe handling. The following table summarizes key quantitative data for **Lithium Citrate**.

Property	Value	Reference
Physical State	White crystalline powder	[1]
Molecular Formula	C ₆ H ₅ Li ₃ O ₇	[1]
Molecular Weight	209.92 g/mol (anhydrous)	[1]
282 g/mol (tetrahydrate)	[2]	
Boiling Point	309.6°C at 760 mmHg	[1]
Flash Point	155.2°C	[1]
Solubility	1 M in H ₂ O at 20°C, clear, colorless	[1]
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.	[2][3]
Occupational Exposure Limit	No data available.	[1]
Therapeutic Serum Levels	0.6 and 1.2 mmol/L	[4]
Toxic Serum Levels	>1.5 mmol/L	[5]

Personal Protective Equipment (PPE)

When handling **Lithium Citrate**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[1] A face shield may be necessary for operations with a higher risk of splashing.[6]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1] Nitrile gloves are recommended for low-volume applications, and wearing two pairs is advisable.[6] Always inspect gloves prior to use and wash and dry hands after handling.[1]

- Protective Clothing: Wear a flame-resistant laboratory coat, buttoned to its full length.[6] Long-sleeved clothing and full-length pants are also required to prevent skin exposure.[6][7]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with a particulate filter (EN 143, P2). Respiratory protection may also be required if handling outside of a chemical fume hood.[6]

Experimental Protocols: Handling and Disposal

Safe Handling and Storage:

- Ventilation: Always handle **Lithium Citrate** in a well-ventilated area.[1] The use of a properly functioning chemical fume hood is recommended.[6]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1] Keep it away from incompatible materials such as strong oxidizing agents, reducing agents, bases, and foodstuffs.[1][8]
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke when using this product.[7] Wash hands thoroughly before breaks and after handling.[3]
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[1]

Disposal Plan:

- Waste Collection: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[9] Keep the chemical in suitable, closed containers for disposal.[1]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[1]
- Contaminated Packaging: Containers can be triple-rinsed and offered for recycling or reconditioning.[1] Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[1]

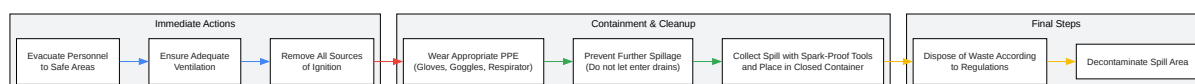
Emergency Procedures

First Aid Measures:

- In case of eye contact: Immediately rinse with pure water for at least 15 minutes and consult a doctor.[1]
- In case of skin contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a doctor.[1]
- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Accidental Release Measures:

In the event of a spill, follow the workflow outlined below.

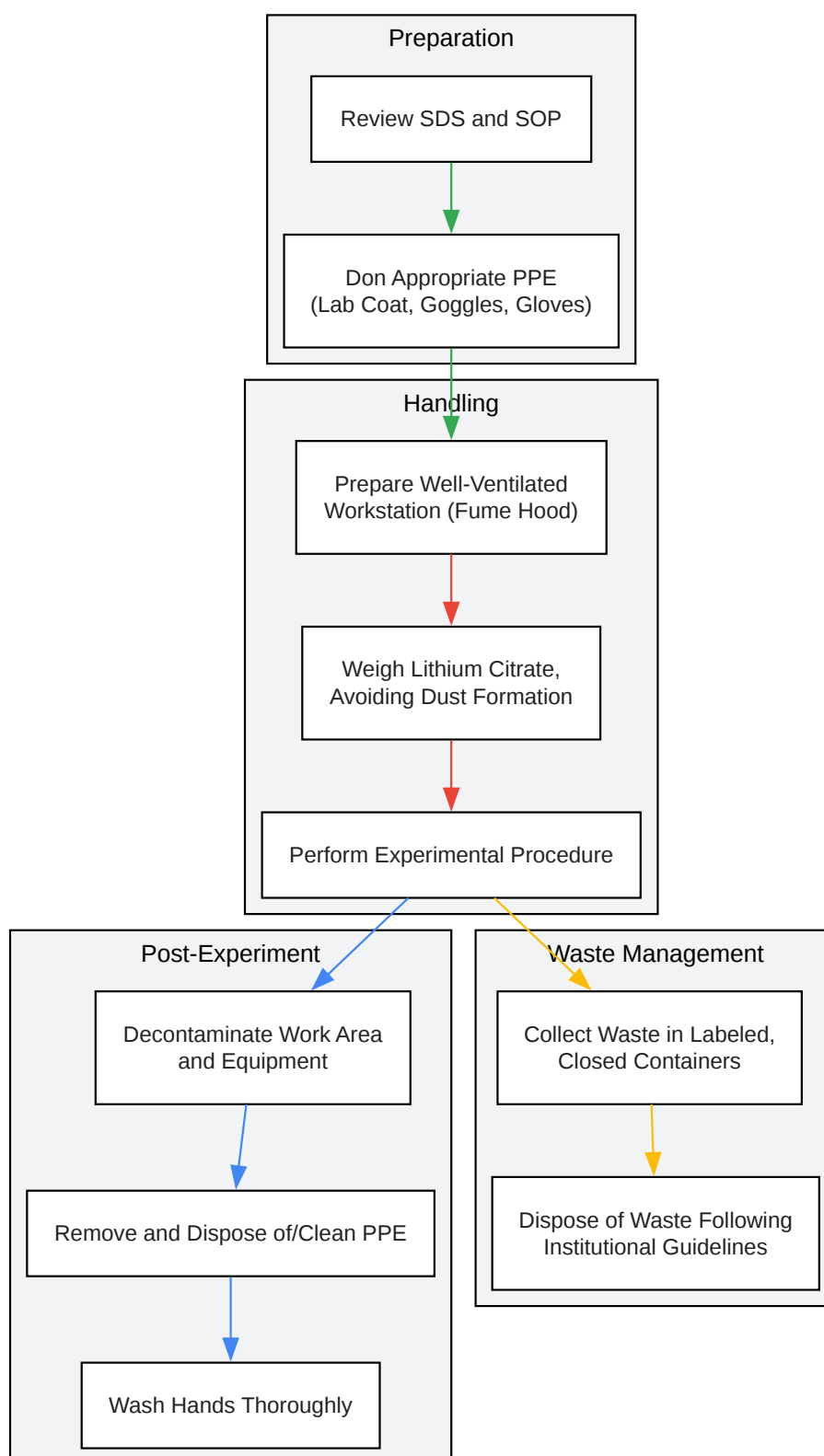


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Caption: Workflow for handling a **Lithium Citrate** spill.

Standard Operating Procedure

The following diagram outlines the standard operating procedure for the routine use of **Lithium Citrate** in a laboratory setting.



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Caption: Standard operating procedure for **Lithium Citrate**.

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